

# Commercial Suppliers of Research-Grade Acid Red 266: A Technical Guide

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## Compound of Interest

Compound Name: Acid red 266

Cat. No.: B15599896

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For researchers, scientists, and drug development professionals, sourcing high-quality reagents is a critical first step in ensuring the validity and reproducibility of experimental results. This technical guide provides an in-depth overview of commercial suppliers offering research-grade **Acid Red 266**, alongside its technical specifications. While primarily utilized in the textile industry for dyeing nylon and wool, its availability for research purposes suggests potential applications in various scientific disciplines.<sup>[1][2]</sup>

## Properties of Acid Red 266

**Acid Red 266**, also known by its Colour Index name C.I. **Acid Red 266**, is an azo dye. Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
CAS Number	57741-47-6	
Molecular Formula	C <sub>17</sub> H <sub>10</sub> ClF <sub>3</sub> N <sub>3</sub> NaO <sub>4</sub> S	[3]
Molecular Weight	467.78 g/mol	[3]
Synonyms	Weak Acid Red 2B, Merpacyl Red B	[3]
Appearance	Dark brown powder	
Solubility	Soluble in water	

## Commercial Suppliers

Several chemical suppliers list **Acid Red 266** for research and laboratory use. However, the level of quality control and available documentation, such as Certificates of Analysis (CoA), can vary significantly. Researchers should carefully evaluate each supplier to ensure the provided product meets the specific requirements of their experimental setup.

Supplier	Product Name	Catalog Number	Notes
MedchemExpress	Acid red 266	HY-D1443	Marketed as a multifunctional dye for biological experiments. <a href="#">[1]</a>
TargetMol	Acid red 266	T8557	Described as a tool for observing and analyzing cell structures. <a href="#">[4]</a>
Biosynth	Acid Red 266	FA103367	Stated as being for research purposes only. <a href="#">[5]</a>
Sigma-Aldrich	ACID RED 266 (MERPACYL RED B)	S466344	Sold as part of a collection for early discovery researchers; the buyer is responsible for confirming purity as no analytical data is provided.
ECHEMI	Acid Red 266	-	Provides a list of synonyms and basic properties. <a href="#">[6]</a>
Tiankun Chemical	Skyacido® Acid Red 266	-	Primarily marketed for dyeing leather, wool, and nylon. <a href="#">[2]</a>
China Inter Dye	ACID RED 266	-	Notes its main application in nylon fabric dyeing and printing. <a href="#">[3]</a>
Khushi Dyechem	Acid Red 266	-	Lists the product among its offerings. <a href="#">[7]</a>

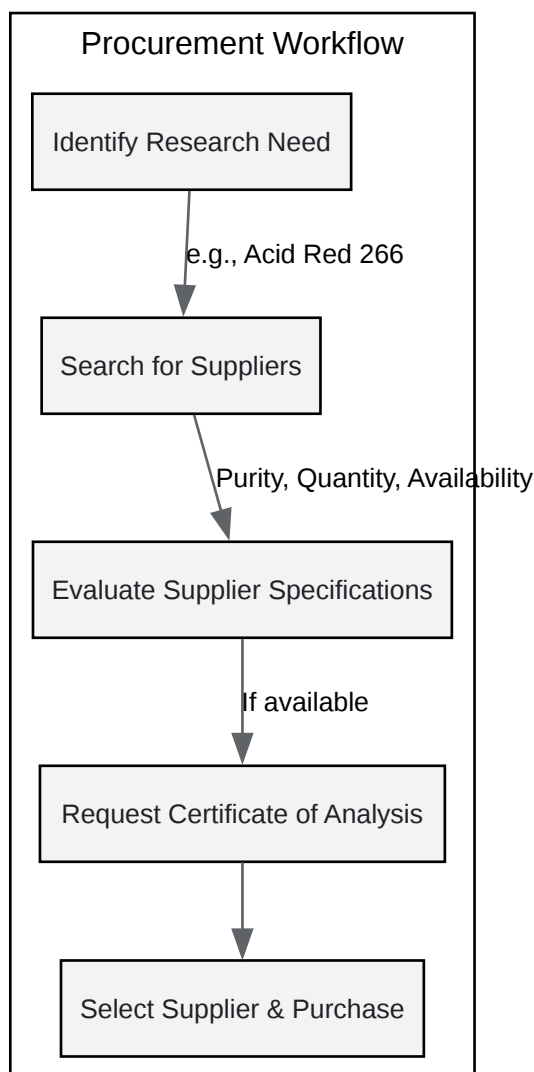
Dimacolor Industry Group	WEAK ACID RED 2BE 200%, ACID RED 266	-	Recommended for paints.[8]
Aite International Trade (Zibo) Co., LTD	Acid Red 266	-	Used in dyeing wool, silk, and nylon.[9]

## Experimental Considerations

While specific experimental protocols for the use of **Acid Red 266** in a research context, particularly in drug development or signaling pathway analysis, are not readily available in the public domain, its nature as an acid dye provides some general guidance. Acid dyes are typically used for staining proteins in techniques like histology and cytology.[10] The general workflow for utilizing a new dye in a research setting would involve several key stages, from sourcing to data analysis.

## Visualizing Workflows

The following diagrams, generated using the DOT language, illustrate logical workflows relevant to the procurement and application of a research-grade chemical like **Acid Red 266**.



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*Procurement workflow for a research-grade chemical.  
General experimental workflow for a research dye.*

## Signaling Pathways

Currently, there is no publicly available scientific literature that describes the involvement of **Acid Red 266** in any specific cellular signaling pathways. Its primary known applications are as a colorant.[3] Azo dyes, as a class, have been investigated for various biomedical applications, but specific data for **Acid Red 266** is lacking.[11] The logical relationship for evaluating a compound's potential interaction with a signaling pathway is outlined below.

*Investigative workflow for pathway interaction.*

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